

Application Notes and Protocols for the Quantification of Edoxaban Tosylate Monohydrate

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Compound of Interest

Compound Name: *Edoxaban tosylate monohydrate*

Cat. No.: *B194557*

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These application notes provide detailed methodologies for the quantitative analysis of **Edoxaban tosylate monohydrate** in bulk and pharmaceutical dosage forms. The protocols are intended for researchers, scientists, and drug development professionals.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) Method

This method is suitable for the routine quality control analysis of **Edoxaban tosylate monohydrate**.

Experimental Protocol

A simple, reliable, and reproducible RP-HPLC method has been developed and validated for the determination of **Edoxaban Tosylate Monohydrate** (EDTM).^{[1][2]}

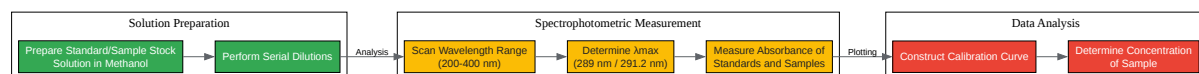
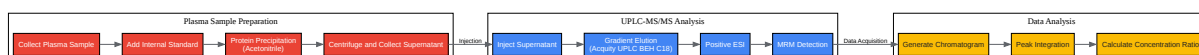
- **Instrumentation:** An Agilent HPLC system (1260 series) equipped with a quaternary pump, a photodiode array (PDA) detector, and an Eclipse XDB C18 column (250 x 4.6 mm, 5 µm particle size) is used for the analysis.^[1]
- **Mobile Phase:** A mixture of methanol and acetonitrile in the ratio of 85:15 (v/v) is used as the mobile phase.^[1]

- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min[1][3]
 - Column Temperature: Ambient[1]
 - Injection Volume: 20 µL[1]
 - Detection Wavelength: 291.2 nm[1]
 - Run Time: 10 minutes[1]
- Standard Solution Preparation: A standard stock solution of EDTM (1000 µg/mL) is prepared by dissolving 50 mg of the standard drug in 50 mL of methanol with the aid of sonication. Working standard solutions are prepared by further dilution with methanol.[1]
- Sample Preparation: For tablet dosage forms, a powder equivalent to 10 mg of Edoxaban is dissolved in methanol, sonicated, and diluted to a suitable concentration.

Quantitative Data Summary

Parameter	Result	Reference
Linearity Range	2-10 µg/mL	[1][2]
Correlation Coefficient (r^2)	0.9997	[1][2]
Limit of Detection (LOD)	0.2250 µg/mL	[2]
Limit of Quantification (LOQ)	0.6818 µg/mL	[2]
Accuracy (% Recovery)	98.8 - 99.89%	[2]
Retention Time (Edoxaban)	3.013 min	[1][2]

Experimental Workflow



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References

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